

# URB447: A Technical Guide to its Chemical Structure, Properties, and Dual-Action Pharmacology

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Compound of Interest		
Compound Name:	URB447	
Cat. No.:	B110035	Get Quote

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#### **Abstract**

**URB447**, scientifically known as {--INVALID-LINK-- methanone}, is a synthetic, peripherally restricted cannabinoid receptor ligand with a unique pharmacological profile. It functions as a potent antagonist of the cannabinoid type 1 (CB1) receptor and an agonist of the cannabinoid type 2 (CB2) receptor. This dual activity, combined with its limited ability to cross the bloodbrain barrier, makes **URB447** a compelling molecule for therapeutic investigation, particularly in areas where peripheral cannabinoid receptor modulation is desired without the central nervous system side effects associated with direct CB1 receptor agonists. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and detailed pharmacology of **URB447**, including its mechanism of action, downstream signaling pathways, and a summary of its effects in various experimental models. Detailed protocols for key in vitro assays are also provided to facilitate further research.

## **Chemical Structure and Physicochemical Properties**

**URB447** is a pyrrole-based compound with a distinct substitution pattern that dictates its interaction with cannabinoid receptors.

**Chemical Structure:** 



IUPAC Name: {--INVALID-LINK-- methanone}[1]

Molecular Formula: C25H21ClN2O[2]

Table 1: Physicochemical Properties of **URB447** 

Property	Value	Reference
Molecular Weight	400.9 g/mol	[2]
Melting Point	128–130 °C	[1]
Appearance	Yellow solid	[1]
Solubility	Soluble in DMF (10 mg/ml), DMSO (10 mg/ml), and Ethanol (10 mg/ml)	[2]
Lipophilicity (estimated LogP)	6.39	[1]
Polar Surface Area (PSA)	48.02 Ų	[1]

# **Pharmacology and Mechanism of Action**

**URB447** exhibits a dual mechanism of action, acting as a peripherally restricted antagonist at the CB1 receptor and an agonist at the CB2 receptor. This unique profile allows for the selective modulation of peripheral endocannabinoid signaling.

## **Cannabinoid Receptor Binding and Functional Activity**

**URB447** demonstrates significant affinity for both CB1 and CB2 receptors, with a preference for the CB2 receptor.

Table 2: In Vitro Pharmacological Data for URB447



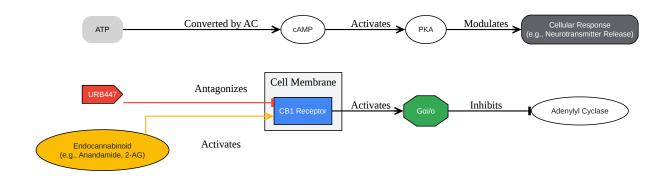
Assay	Receptor	Species	System	Value	Reference
Binding Affinity (IC50)	CB1	Rat	Cerebellar membranes	313 nM	[3]
Binding Affinity (IC50)	CB2	Human	CHO-K1 cells	41 nM	[3]
Functional Activity (EC50)	CB1 (Antagonist activity)	Rat	Cerebellar membranes (WIN55,212- 2-induced GTPyS binding)	4.9 μΜ	[4]

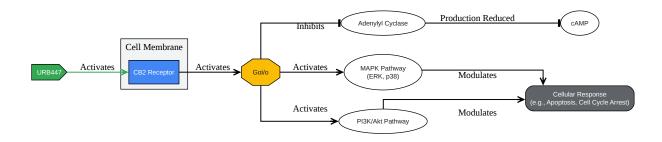
## **Downstream Signaling Pathways**

The dual pharmacology of **URB447** results in distinct downstream signaling cascades depending on the receptor engaged.

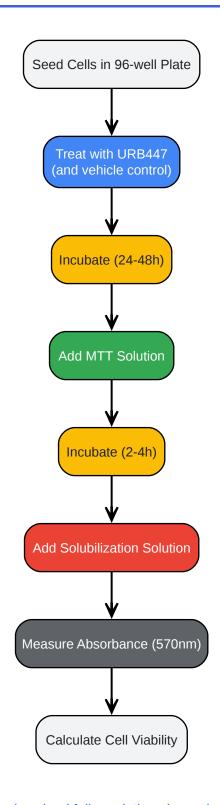
As a CB1 receptor antagonist, **URB447** blocks the signaling initiated by endogenous cannabinoids like anandamide and 2-arachidonoylglycerol (2-AG) or synthetic CB1 agonists. CB1 receptors are G-protein coupled receptors (GPCRs) that primarily couple to Gai/o proteins. Antagonism by **URB447** prevents the inhibition of adenylyl cyclase, thereby maintaining intracellular cyclic adenosine monophosphate (cAMP) levels that would otherwise be suppressed by agonist binding. This blockade of CB1 signaling can influence a variety of physiological processes in the periphery, including energy metabolism and nociception.











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